C13 NMR Chemical Shifts: Thiazole C4 vs. C5 Assignment Guide

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Compound of Interest

Compound Name:	*2-(3,5-Dichlorophenyl)thiazole-4-carbaldehyde*
CAS No.:	*1183664-68-7*
Cat. No.:	*B2428753*

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Executive Summary

Assigning the C4 and C5 carbons in thiazole rings is a frequent bottleneck in medicinal chemistry, particularly when differentiating regioisomers (e.g., 2,4- vs. 2,5-disubstitution). Unlike benzene rings where shifts are often intuitive, thiazoles exhibit strong electronic polarization.

- The Golden Rule: In unsubstituted and most substituted thiazoles, C5 is significantly more shielded (upfield) than C4.
- The "Oxazole Inversion": This trend is the opposite of oxazole, where C5 is typically deshielded relative to C4.
- Diagnostic Coupling:

  coupling constants are often larger for C5 than C4, providing a secondary confirmation method.

Theoretical Framework: Electronic Causality

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To interpret the data, one must understand the electronic environment. The thiazole ring contains a sulfur atom (soft nucleophile, resonance donor) and a nitrogen atom (electronegative, inductive acceptor).

- C2 (Position 2): Flanked by both N and S. Most deshielded carbon (~150+ ppm).
- C4 (Position 4): Adjacent to the electronegative Nitrogen (

  bond character). Inductive deshielding dominates.
- C5 (Position 5): Adjacent to Sulfur.[1][2] Sulfur acts as a resonance donor into the ring, increasing electron density at C5. Consequently, C5 appears upfield.

Comparative Heterocycle Analysis ($CDCl_3$)

The "Inversion Rule" is critical when switching scaffolds in SAR studies.

Carbon	Thiazole **(** **ppm)**	Oxazole **(** **ppm)**	Imidazole **(** **ppm)**
C2	153.4	150.6	135.7
C4	143.7	125.4	121.9
C5	119.7	138.9	121.9

- Note: In Thiazole, C5 < C4.[3] In Oxazole, C5 > C4.
- Values for unsubstituted heterocycles in $CDCl_3$.
- For Imidazole, C4/C5 are equivalent due to rapid tautomerism unless N-substituted.

Detailed Chemical Shift Data & Substituent Effects

The following table aggregates data for common substitution patterns encountered in drug discovery (e.g., Dasatinib analogues).

Thiazole Chemical Shift Table (ppm)

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Substitution Pattern	C2 ( )	C4 ( )	C5 ( )	Mechanistic Insight
Unsubstituted	153.4	143.7	119.7	Baseline polarization.
2-Amino (e.g., Dasatinib core)	~168.0	~140-150	90 - 105	Strong resonance donation from exocyclic pushes e-density to C5 (shielding it massively).
2-Methyl	165.0	142.5	118.5	Weak inductive donation; minor shift from baseline.
2-Phenyl	169.0	143.0	119.5	Conjugation expands delocalization; minimal disruption of C4/C5 gap.
4-Methyl	152.5	150-155	115-118	-effect deshields C4; -effect slightly shields C5.
5-Methyl	150.0	141.0	130-135	Direct alkylation deshields C5, narrowing the C4-C5 gap.

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5-EWG (e.g., -COR, -NO2)	160+	145-150	130-145	EWG at C5 removes electron density, shifting C5 downfield (deshielded).

> *Critical Application Note: In 2-aminothiazoles (a privileged scaffold in kinase inhibitors like Dasatinib), the C5 signal can shift as high field as 90-100 ppm. Do not mistake this for an sp3 carbon or an impurity.*

Experimental Protocol for Definitive Assignment

Reliance on 1D chemical shifts alone is risky for polysubstituted systems. The following workflow guarantees accuracy.

Step 1: The Gated Decoupled Spectrum (Optional but Powerful)

If HSQC/HMBC are ambiguous, acquire a Gated Decoupled

NMR. This retains C-H coupling information.

- C2-H: Largest coupling (

  Hz).
- C5-H: Intermediate coupling (

  Hz).
- C4-H: Smallest coupling (

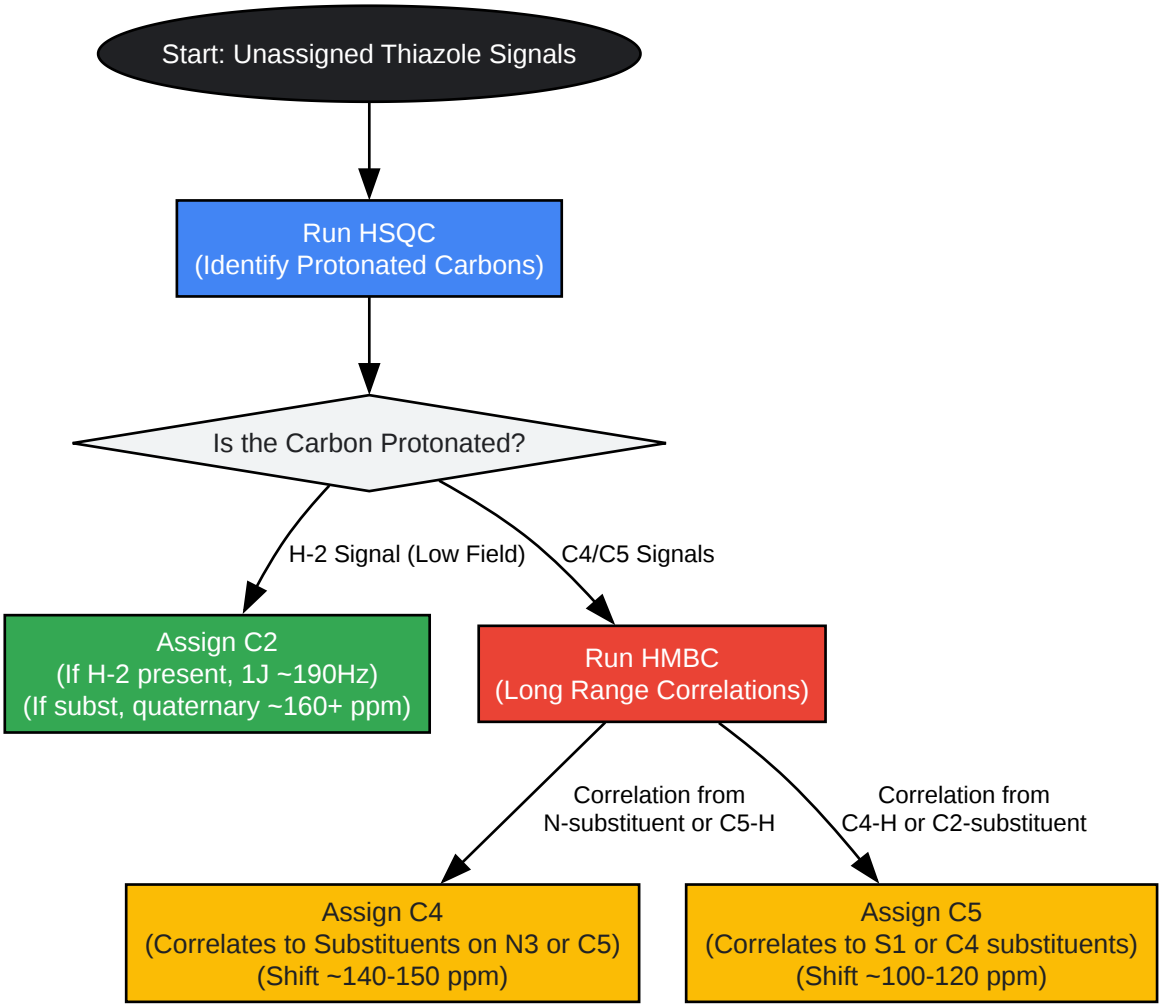
  Hz).

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- Differentiation: If you have a 2-substituted thiazole, C5-H will typically show a larger splitting than C4-H would (if it were present).

Step 2: 2D Correlation Workflow

Use the following logic flow to assign the ring carbons.



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Figure 1: Decision tree for assigning thiazole carbons using 2D NMR.

Protocol: HMBC Optimization

Standard HMBC is optimized for

Hz. For thiazoles:

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- Standard HMBC (8 Hz): Good for 3-bond couplings (e.g., substituent protons to ring carbons).
- Small-Coupling HMBC (5 Hz): Use if correlations are missing. Thiazole long-range couplings across the sulfur can be smaller than expected.
- Solvent: Use DMSO-d6 for 2-aminothiazoles to sharpen exchangeable NH protons, which then provide crucial HMBC correlations to C2 and C4.

Real-World Case Study: Dasatinib & Ritonavir

Dasatinib (Kinase Inhibitor)

Dasatinib contains a 2-amino-5-substituted thiazole ring.

- C2: Attached to the amino group. Highly deshielded (~160-165 ppm).
- C5: Substituted with a carboxamide (EWG). While the 2-amino group tries to shield C5, the carbonyl deshields it.
  - Observed: C5 appears in the 120-128 ppm range (balance of effects).
  - Contrast: If the carbonyl were absent (just 2-aminothiazole), C5 would drop to ~100 ppm.

Ritonavir (Protease Inhibitor)

Contains a 5-substituted thiazole (linked via C5).

- C2: Protonated (H-2). Signal at ~153 ppm.
- C4: Protonated (H-4). Signal at ~142 ppm.
- C5: Substituted. Quaternary signal at ~135-140 ppm.
- Validation: The HSQC shows correlations for C2 and C4, but not C5. The C2 proton (H-2) is a distinct singlet at very low field (~8.8-9.0 ppm).

References

- Pretsch, E., et al.Structure Determination of Organic Compounds: Tables of Spectral Data. Springer-Verlag. (General chemical shift ranges for heterocycles).

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- Faure, R., et al. "Thiazole and its derivatives." Magnetic Resonance in Chemistry. (Foundational work on thiazole C13 NMR assignments and coupling constants).
- Asian Journal of Chemistry. "13C-NMR Studies of Some Heterocyclically Substituted Chromones." (Provides specific shifts for 2-aminothiazole derivatives).
- National Institutes of Health (NIH). "Precise equilibrium structure of thiazole from isotopologues." (Detailed structural data confirming C-S and C-N bond lengths affecting shifts).
- ResearchGate. "Substituent effects on 13C NMR chemical shifts of thiazole derivatives." (Comparative data on substituent electronic effects).

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Sources

- 1. mjas.analis.com.my [mjas.analis.com.my]
- 2. researchgate.net [researchgate.net]
- 3. asianpubs.org [asianpubs.org]
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